

2-Cyclohexyl-2-hydroxyacetic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Cyclohexyl-2-hydroxyacetic acid

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An In-depth Technical Guide to 2-Cyclohexyl-2-hydroxyacetic Acid

This technical guide provides a comprehensive overview of **2-Cyclohexyl-2-hydroxyacetic acid**, a key intermediate in the synthesis of various pharmaceutical compounds. The document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Identity and Properties

2-Cyclohexyl-2-hydroxyacetic acid, also known as cyclohexyl(hydroxy)acetic acid, is a carboxylic acid derivative containing a cyclohexyl and a hydroxyl group attached to the alpha-carbon. Its chemical properties make it a valuable building block in organic synthesis.

Table 1: Physicochemical Properties of **2-Cyclohexyl-2-hydroxyacetic Acid**

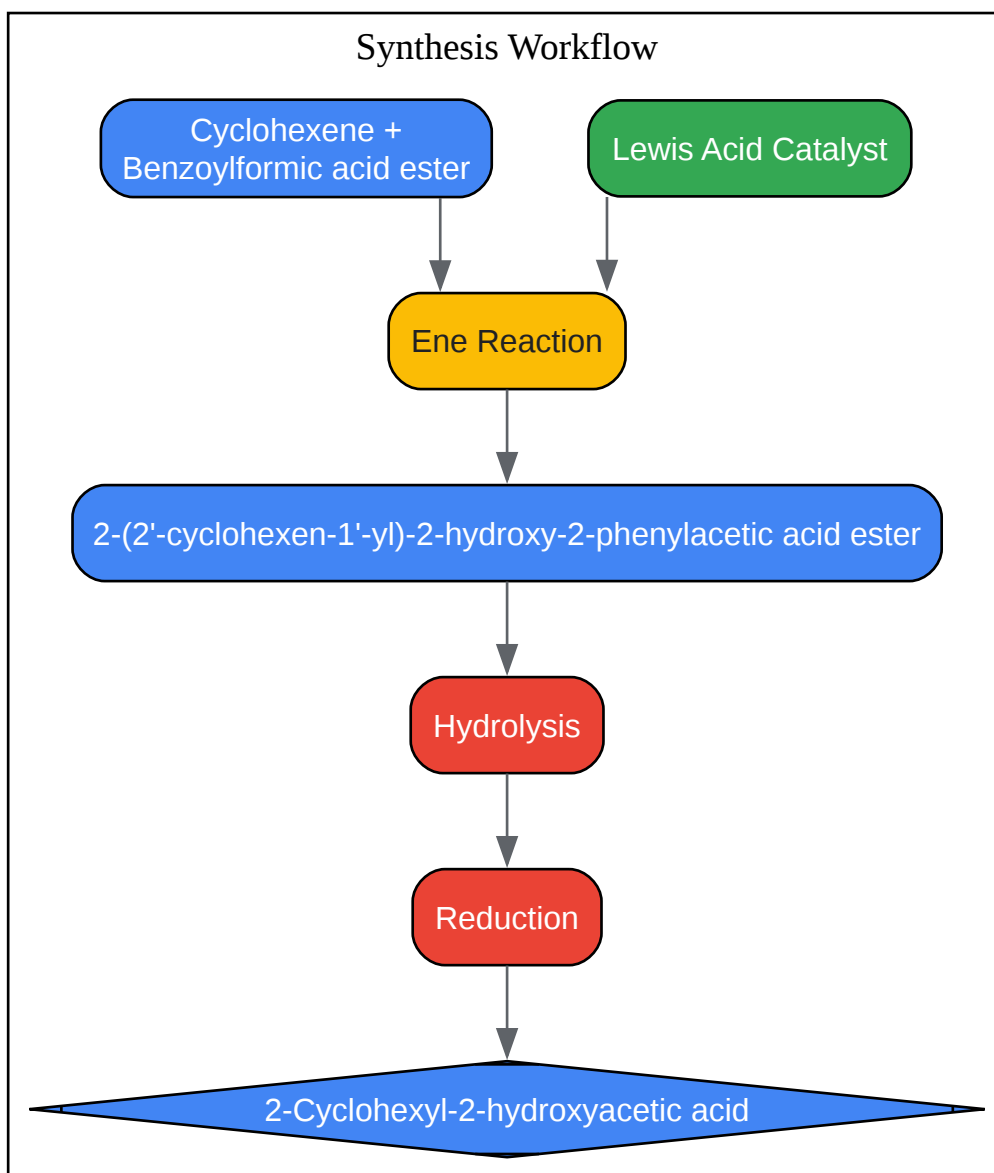
Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄ O ₃	[1][2][3][4][5]
Molecular Weight	158.19 g/mol	[1][2][3][4][5]
IUPAC Name	2-cyclohexyl-2-hydroxyacetic acid	[1]
CAS Number	4442-94-8	[2][3]
SMILES	<chem>C1CCC(CC1)C(C(=O)O)O</chem>	[1][2][3]
InChIKey	RRDPWAPIJGSANI-UHFFFAOYSA-N	[1]

Synthesis Methodologies

Several synthetic routes for the preparation of **2-Cyclohexyl-2-hydroxyacetic acid** have been developed. These methods often involve the formation of an ester intermediate, which is subsequently hydrolyzed to yield the final carboxylic acid. Below are conceptual overviews of key experimental approaches.

Synthesis via Ene Reaction and Subsequent Reduction

A notable method involves an ene reaction between cyclohexene and a benzoylformic acid ester in the presence of a Lewis acid catalyst. The resulting intermediate, a 2-(2'-cyclohexen-1'-yl)-2-hydroxy-2-phenylacetic acid ester, is then hydrolyzed and reduced to produce **2-Cyclohexyl-2-hydroxyacetic acid**. This approach is highlighted for its potential industrial applicability, offering good yields through a simple stirring manipulation at room temperature.



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Caption: Synthesis of **2-Cyclohexyl-2-hydroxyacetic acid** via Ene Reaction.

Synthesis via Grignard Reaction

Another established method is the condensation of ethyl benzoylformate with cyclohexylmagnesium bromide. This Grignard reaction forms the corresponding ethyl 2-cyclohexyl-2-hydroxy-2-phenylacetate, which is then hydrolyzed to yield **2-cyclohexyl-2-hydroxyacetic acid**. However, this method can be associated with the formation of by-products and may require careful control of reaction conditions to achieve satisfactory yields.

Applications in Pharmaceutical Synthesis

2-Cyclohexyl-2-hydroxyacetic acid serves as a crucial intermediate in the production of various pharmaceutical agents.

- **Anticholinergic Agents:** It is a key precursor for the synthesis of drugs like oxybutynin, which is used to treat overactive bladder.
- **Chiral Synthesis:** The stereochemistry of this molecule makes it a valuable component in asymmetric synthesis for producing active pharmaceutical ingredients (APIs) with high enantiomeric purity.[4]
- **Enzyme Inhibitors and CNS Agents:** It is utilized in the development of central nervous system agents and enzyme inhibitors.[4]

Beyond its role as a synthetic intermediate, **2-Cyclohexyl-2-hydroxyacetic acid** is also described as a linker in the synthesis of pharmaceuticals and agrochemicals and acts as a polymerization catalyst.[2] It has also been noted for its potential anti-inflammatory properties and effectiveness in treating certain bladder conditions.[2]

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- To cite this document: BenchChem. [2-Cyclohexyl-2-hydroxyacetic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b185313#2-cyclohexyl-2-hydroxyacetic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b185313#2-cyclohexyl-2-hydroxyacetic-acid-molecular-weight-and-formula)

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